

Thermodynamic properties of 2,4-dimethylhexane NIST data

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Compound of Interest

Compound Name: 2,4-Dimethylhexane

CAS No.: 116502-44-4

Cat. No.: B7779917

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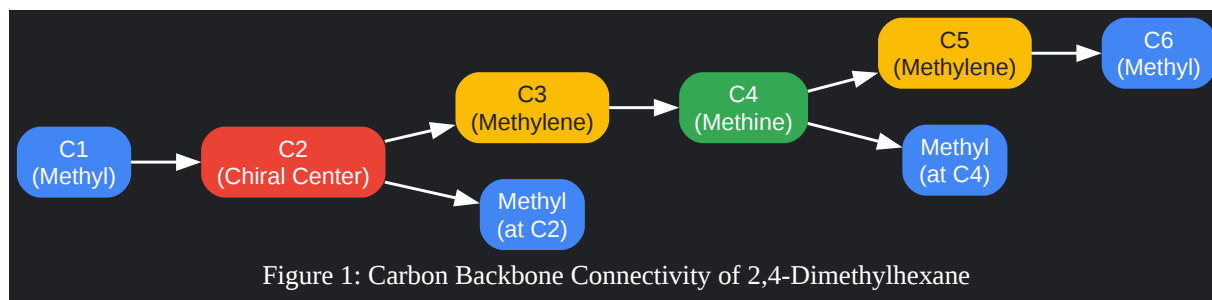
Thermodynamic Properties of **2,4-Dimethylhexane**: A Technical Guide for Research & Development

Abstract This technical guide provides a rigorous synthesis of the thermodynamic and thermophysical properties of **2,4-dimethylhexane** (CAS: 589-43-5), a branched octane isomer critical for equation-of-state (EOS) modeling, solvent systems, and metabolic reference standards.^[1] Drawing directly from NIST Standard Reference Data and authoritative literature, this document consolidates phase transition boundaries, thermochemical potentials, and critical parameters. It is designed for application scientists requiring high-fidelity data for process simulation, chromatographic retention indexing, and physicochemical profiling in drug development.

Chemical Identity & Structural Context

2,4-Dimethylhexane (

) is a chiral alkane often encountered as a racemic mixture in industrial solvents. Its branched structure results in lower intermolecular London dispersion forces compared to n-octane, leading to distinct volatility and density profiles essential for liquid-liquid extraction modeling.

Figure 1: Structural Representation of **2,4-Dimethylhexane**[Click to download full resolution via product page](#)

Critical & Phase Transition Properties

The critical point represents the limit of the vapor-liquid coexistence curve.[2] Accurate

and

values are non-negotiable for tuning supercritical fluid chromatography (SFC) methods or calibrating EOS models like Peng-Robinson.

Property	Symbol	Value	Unit	Method/Source
Boiling Point		382.15 (109.[1]0)	K (°C)	Ebulliometry [1, 2]
Critical Temperature		553.5 ± 0.5	K	Pulse-heating [3, 4]
Critical Pressure		2.52 (24.[1]9)	MPa (atm)	Calculated/Observed [3, 5]
Critical Density		2.12 ± 0.04	mol/L	Daubert [3]
Liquid Density		0.701	g/mL	Pycnometry at 25 °C [2]
Refractive Index		1.395	-	Refractometry [2]

“

*Technical Insight: The critical temperature of 553.5 K indicates that **2,4-dimethylhexane** remains stable in the liquid phase well beyond standard pharmaceutical processing temperatures, making it a robust non-polar solvent for high-temperature recrystallization screening.*

Thermochemical Profile

Energy values derived from combustion calorimetry provide the baseline for calculating heats of formation. These values are pivotal when assessing the thermodynamic stability of the isomer relative to linear alkanes.

Property	Symbol	Value	Uncertainty	Unit	Reference
Enthalpy of Combustion		-5463.5	± 1.0	kJ/mol	Prosen & Rossini [6]
Enthalpy of Formation		-257.2	± 1.1	kJ/mol	Prosen & Rossini [6]
Enthalpy of Vaporization		37.8	± 0.1	kJ/mol	Osborne & Ginnings [7]

Mechanistic Note: The relatively lower magnitude of

compared to n-octane (41.5 kJ/mol) confirms that the globular, branched shape of **2,4-dimethylhexane** reduces surface area for van der Waals interactions, directly correlating to its lower boiling point.

Vapor-Liquid Equilibrium (VLE)

For process engineering (e.g., solvent stripping), the relationship between vapor pressure () and temperature ()

) is modeled using the Antoine Equation: [1]

Parameters (Range: 246 - 383 K):

- A: 3.98854[1][3]
- B: 1292.707[1][3]
- C: -57.97[1][3]
- Note: P in bar, T in Kelvin. [8]

Experimental Methodologies & Validation

To ensure data integrity (Trustworthiness), one must understand the generation of these values. The following workflow illustrates the rigorous experimental path from pure substance to validated thermodynamic property.

Figure 2: Thermodynamic Property Determination Workflow

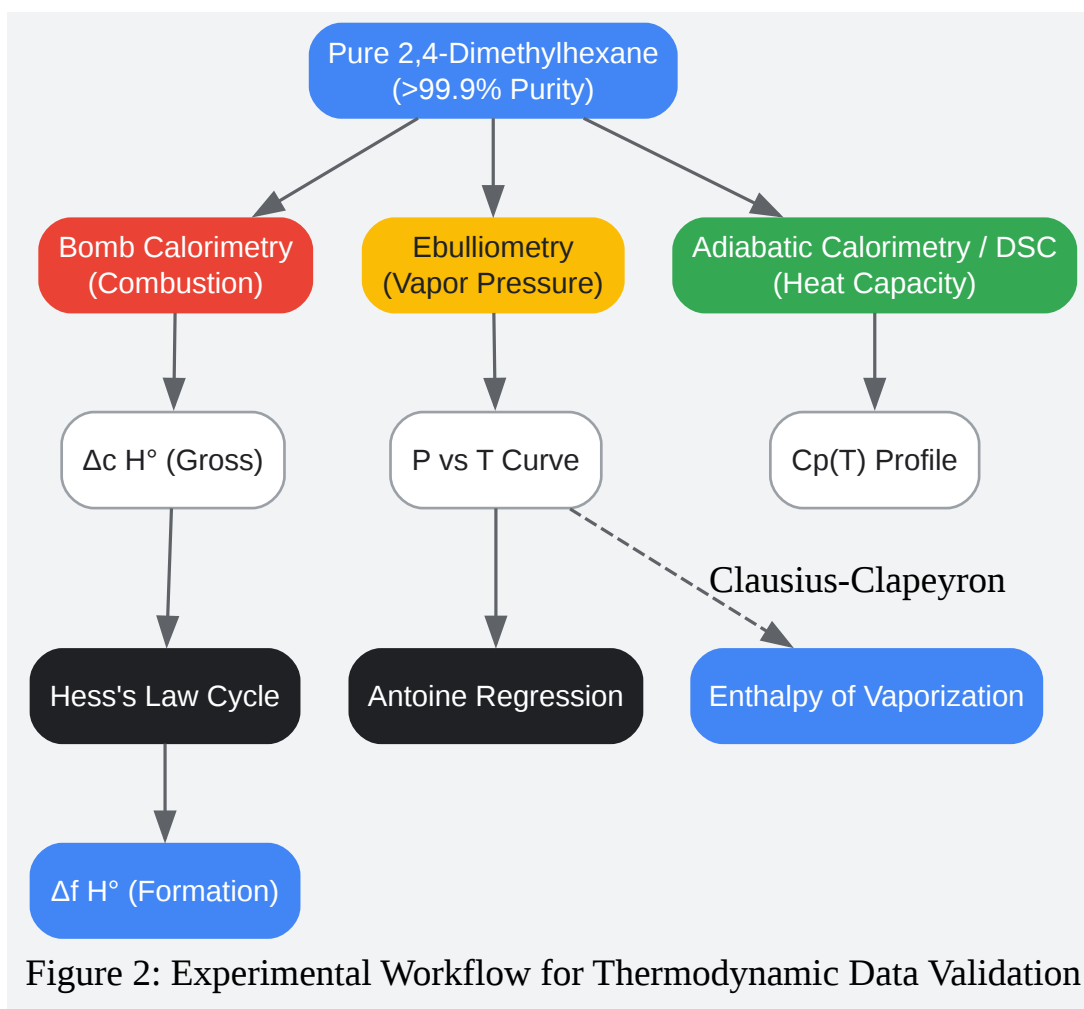


Figure 2: Experimental Workflow for Thermodynamic Data Validation

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Protocol Highlights:

- **Combustion Calorimetry:** The sample is burned in excess oxygen within a rigid steel bomb. [1] The heat released is measured against a benzoic acid standard. Critical Control: Washburn corrections must be applied to account for standard states of combustion products (gas, liquid).
- **Ebulliometry:** Boiling points are measured at controlled sub-atmospheric pressures.[1] This dataset generates the Antoine constants, allowing for the extrapolation of

via the Clausius-Clapeyron relation.

Applications in Drug Development

While **2,4-dimethylhexane** is not an API, its thermodynamic profile serves two distinct roles in pharmaceutical R&D:

- Partition Coefficient Modeling (): In silico models (e.g., COSMO-RS) use the experimental heat of vaporization and liquid density of branched alkanes to parameterize the non-polar phase in partition coefficient calculations.^[1] Accurate input data for **2,4-dimethylhexane** improves the prediction of lipophilicity for drug candidates with complex alkyl chains.
- Residual Solvent Analysis (GC-Headspace): As a Class 3 solvent isomer (low toxicity but regulated), it may appear as an impurity in hexane-based extractions.^[1] The Antoine parameters provided above are essential for calculating the specific static headspace concentration at equilibrium, ensuring accurate quantification during QC release testing.

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